

Lactose Octaacetate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lactose octaacetate*

Cat. No.: *B15565655*

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Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of **lactose octaacetate**, a fully acetylated derivative of lactose. It covers its chemical properties, synthesis methodologies, and notable applications in scientific research.

Core Chemical Data

Lactose octaacetate is a disaccharide derivative where all hydroxyl groups of lactose are replaced by acetate groups. This modification alters its physical and chemical properties, rendering it a useful intermediate in various synthetic pathways.

Property	Value	References
Molecular Weight	678.59 g/mol	
Molecular Formula	C ₂₈ H ₃₈ O ₁₉	
CAS Number	23973-20-8	[1]
Alternative CAS Number (β-anomer)	6291-42-5	[2]
Synonyms	Octa-O-acetyl-D-lactose, Peracetylated lactose, 4-O-(2,3,4,6-Tetra-O-acetyl-β-D-galactopyranosyl)-1,2,3,6-tetra-O-acetyl-D-glucopyranose	[1]

Note on CAS Numbers: The CAS number 23973-20-8 is broadly used for **lactose octaacetate**, while 6291-42-5 often refers specifically to the β-anomer, β-octaacetylactose.

Synthesis of Lactose Octaacetate

The acetylation of lactose can be achieved through several methods. Below are protocols for both conventional and microwave-assisted synthesis.

Conventional Synthesis Protocol

This method involves the use of acetic anhydride with a catalyst under thermal conditions.

Materials:

- D-lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate

Procedure:

- A mixture of anhydrous D-lactose (0.1 mole), acetic acid (0.8 mole), and sodium acetate (0.36 g) is heated at 100°C for 2 hours with stirring.
- The excess acetic acid and water are removed under vacuum.
- The resulting partially acetylated lactose is then reacted with acetic anhydride and anhydrous sodium acetate (molar ratio of 1:5:0.25) and heated under reflux for 30 minutes.
- Excess acetic anhydride and the acetic acid formed are removed by distillation.
- The molten product is mixed with water and then ground.
- The product suspension is filtered and dried to yield **lactose octaacetate**.

Microwave-Assisted Synthesis Protocol

This "green" chemistry approach offers a more rapid synthesis.

Materials:

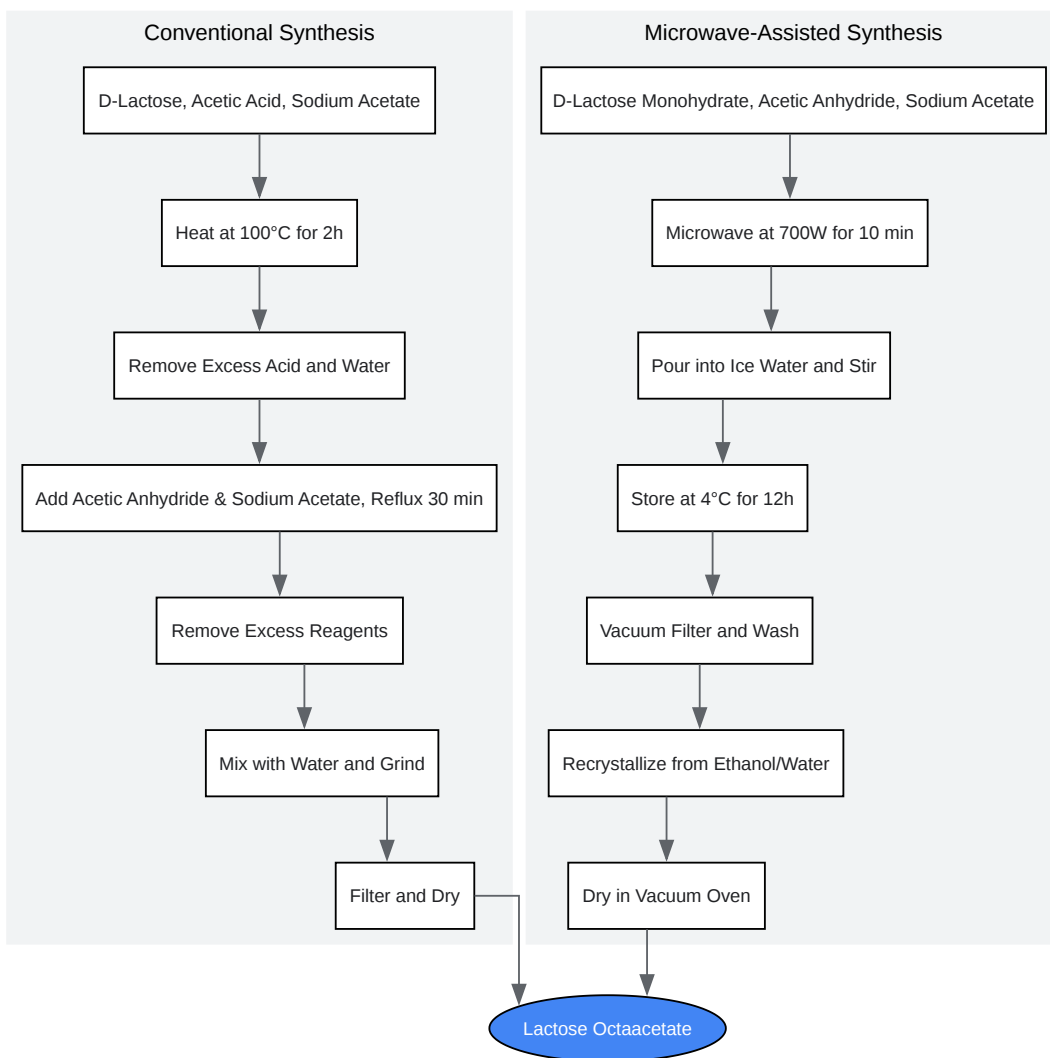
- D-(+)-lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate

Procedure:

- In a round-bottom flask, mix 10.0 g (0.029 mol) of D-(+)-lactose monohydrate with 30 cm³ (0.27 mol) of acetic anhydride and 3.0 g (0.036 mol) of anhydrous sodium acetate as a catalyst.[\[3\]](#)[\[4\]](#)
- The reaction is subjected to microwave irradiation at 700 W for 10 minutes.[\[3\]](#)[\[4\]](#)
- The resulting mixture is poured into 200 cm³ of distilled water with ice and stirred.[\[3\]](#)[\[4\]](#)
- The solution is left at 4°C for 12 hours to allow for the precipitation of **lactose octaacetate** as a white solid.[\[3\]](#)[\[4\]](#)

- The precipitate is filtered under vacuum and washed with distilled water.[\[3\]](#)[\[4\]](#)
- Further purification can be achieved by recrystallization from 95% ethanol and then distilled water.[\[3\]](#)[\[4\]](#)
- The purified **lactose octaacetate** is dried in a vacuum oven to a constant weight.[\[3\]](#)[\[4\]](#)

Synthesis Workflow of Lactose Octaacetate

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Caption: Comparative workflow of conventional and microwave-assisted synthesis of **lactose octaacetate**.

Experimental Applications

Lactose octaacetate serves as a versatile intermediate and has been investigated for its biological activities.

Intermediate in Oligosaccharide Synthesis

The acetyl groups of **lactose octaacetate** can serve as protecting groups in the multi-step synthesis of more complex oligosaccharides, including those found in human milk.[\[1\]](#)

Antimicrobial and Antiviral Research

Lactose octaacetate has demonstrated biological activity, including antifungal and antiviral properties.[\[5\]](#)

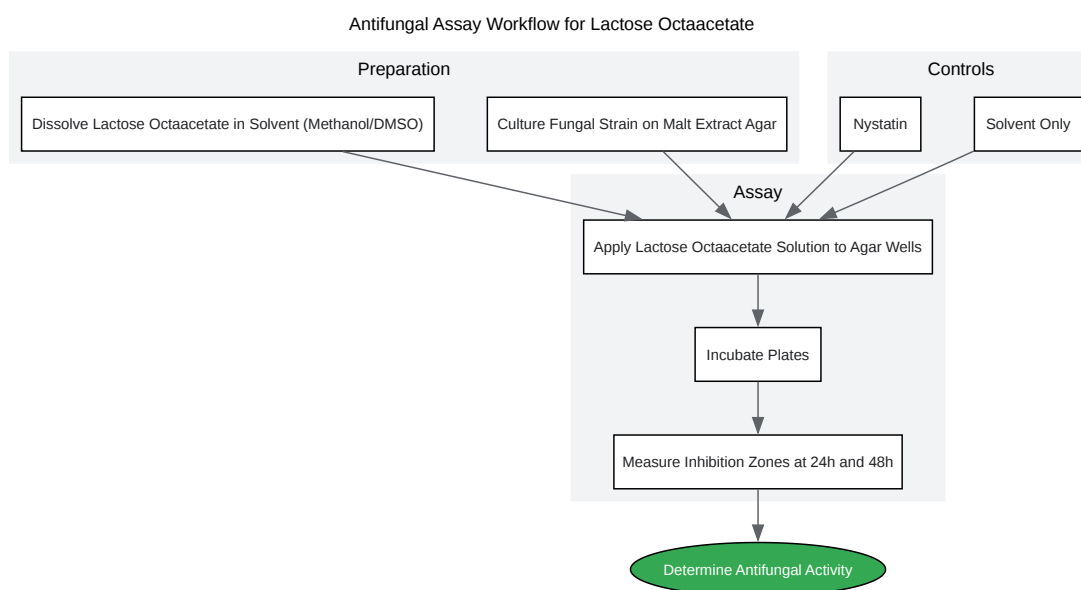
Materials:

- **Lactose octaacetate**
- Methanol or DMSO (as solvent)
- Fungal strains (e.g., *Aspergillus niger*)
- Malt Extract Agar (MEA)
- Nystatin (as a positive control)

Procedure:

- Prepare a solution of **lactose octaacetate** in methanol or DMSO to a desired concentration (e.g., 10 mg/mL).[\[4\]](#)
- Cultivate the target fungi on MEA.[\[4\]](#)
- Perform the agar well diffusion method by placing 60 μ L of the **lactose octaacetate** solution and controls into wells cut into the agar.[\[4\]](#)

- Incubate the plates and measure the diameter of the inhibition zones at 24 and 48 hours.[6]



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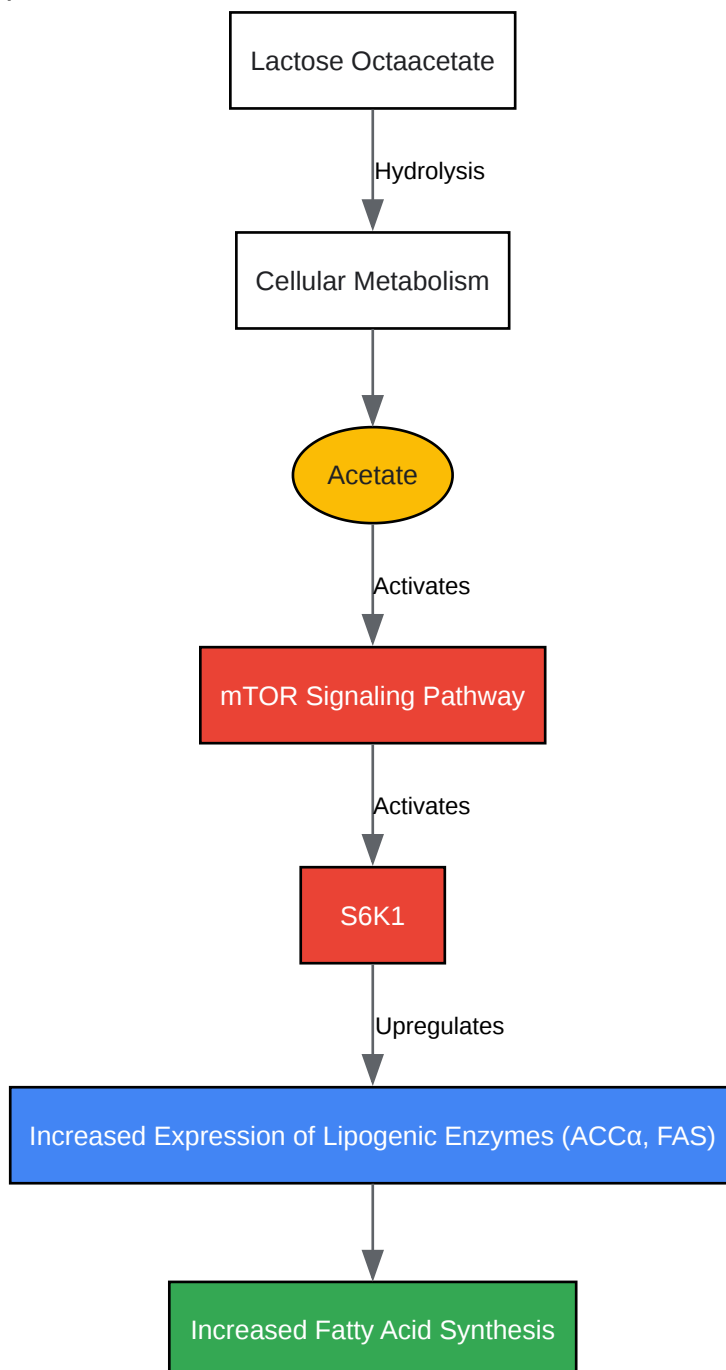
Caption: Experimental workflow for assessing the antifungal activity of **lactose octaacetate**.

Role in Cellular Signaling

While direct modulation of specific signaling pathways by **lactose octaacetate** is not extensively documented, the metabolic fate of its acetate moieties is of interest. Acetate is a precursor for fatty acid synthesis, a process regulated by pathways such as the mTOR

signaling pathway.[7] In bovine mammary epithelial cells, acetate has been shown to promote milk fat synthesis by activating the mTOR pathway, leading to an increase in the expression of lipogenic enzymes like acetyl-CoA carboxylase α (ACC α) and fatty acid synthase (FAS).[7]

Hypothesized Downstream Effects of Acetate Metabolism



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Caption: Potential involvement of acetate from **lactose octaacetate** in the mTOR signaling pathway for lipogenesis.

Conclusion

Lactose octaacetate is a valuable chemical entity with established synthesis protocols and emerging applications in biomedical research. Its utility as a synthetic intermediate and its inherent biological activities make it a compound of interest for further investigation in drug development and other scientific fields. The methodologies and data presented in this guide offer a solid foundation for researchers working with this compound.

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- To cite this document: BenchChem. [Lactose Octaacetate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565655#lactose-octaacetate-cas-number-and-molecular-weight]

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